

Safety and handling precautions for 1-Amino-3-phenylpropan-2-ol

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Compound of Interest

Compound Name: 1-Amino-3-phenylpropan-2-ol

Cat. No.: B1275374

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An In-depth Technical Guide to the Safe Handling of **1-Amino-3-phenylpropan-2-ol**

This guide provides comprehensive safety and handling information for **1-Amino-3-phenylpropan-2-ol** (CAS No: 50411-26-2), intended for researchers, scientists, and professionals in drug development. The information herein is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and necessary precautions.

Hazard Identification and Classification

1-Amino-3-phenylpropan-2-ol is a chemical intermediate that requires careful handling due to its potential health hazards. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a framework for communicating these hazards.

GHS Pictograms:



Signal Word: Danger/Warning[1][2]

Hazard Statements:

The hazard statements for **1-Amino-3-phenylpropan-2-ol** can vary, indicating different levels of severity, potentially due to impurities, different isomers, or varying concentrations. It is crucial to consult the specific SDS provided by the supplier.

- Corrosive Hazards: H314 - Causes severe skin burns and eye damage.[\[1\]](#)[\[3\]](#) H318 - Causes serious eye damage.[\[1\]](#)
- Irritant Hazards: H315 - Causes skin irritation.[\[2\]](#) H319 - Causes serious eye irritation.[\[2\]](#)
- Acute Toxicity: H302 - Harmful if swallowed.[\[2\]](#) H332 - Harmful if inhaled.[\[2\]](#)
- Respiratory Hazards: H335 - May cause respiratory irritation.[\[2\]](#)[\[4\]](#)

Quantitative Safety Data

The following table summarizes the key quantitative and qualitative safety data for **1-Amino-3-phenylpropan-2-ol**.

Parameter	Value	Reference
GHS Hazard Statements	H302, H314, H315, H318, H319, H332, H335	[1] [2] [3]
Precautionary Statements	P260, P261, P280, P301+P330+P331, P303+P361+P353, P304+P340, P305+P351+P338, P310, P403+P235, P501	[1] [5]
First Aid Measures	Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor. Skin: Take off immediately all contaminated clothing. Rinse skin with water or shower. Inhalation: Remove person to fresh air and keep comfortable for breathing. Ingestion: Rinse mouth. Do NOT induce vomiting.	[1] [3] [6]
Fire Fighting Measures	Suitable Extinguishing Media: Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Unsuitable Extinguishing Media: Do not use a water jet. Hazardous Combustion Products: Carbon monoxide (CO), Carbon dioxide (CO ₂), Nitrogen oxides (NO _x).	[4] [6] [7]
Storage	Store in a cool, dry, and well-ventilated place. Keep	[1] [6] [7] [8]

container tightly closed. Store locked up. Store under an inert atmosphere.

Disposal Dispose of contents/container to an approved waste disposal plant. [4][5][6]

Experimental Protocols for Safety Assessment

While specific experimental data for **1-Amino-3-phenylpropan-2-ol** is not extensively published, the following are general methodologies for assessing the types of hazards identified.

a) Skin Corrosion/Irritation Testing (OECD TG 431 & 439)

- Principle: To assess the potential of a substance to cause skin corrosion or irritation.
- Methodology (In Vitro):
 - A reconstructed human epidermis (RhE) model is used.
 - The test chemical is applied topically to the tissue surface.
 - After a defined exposure period, the chemical is removed, and the tissue is rinsed.
 - Cell viability is measured using a colorimetric assay (e.g., MTT assay).
 - The reduction in cell viability compared to negative controls determines the classification as corrosive or irritant.

b) Serious Eye Damage/Irritation Testing (OECD TG 492)

- Principle: To evaluate the potential of a substance to cause serious eye damage or irritation.
- Methodology (In Vitro):
 - A reconstructed human cornea-like epithelium (RhCE) model is employed.

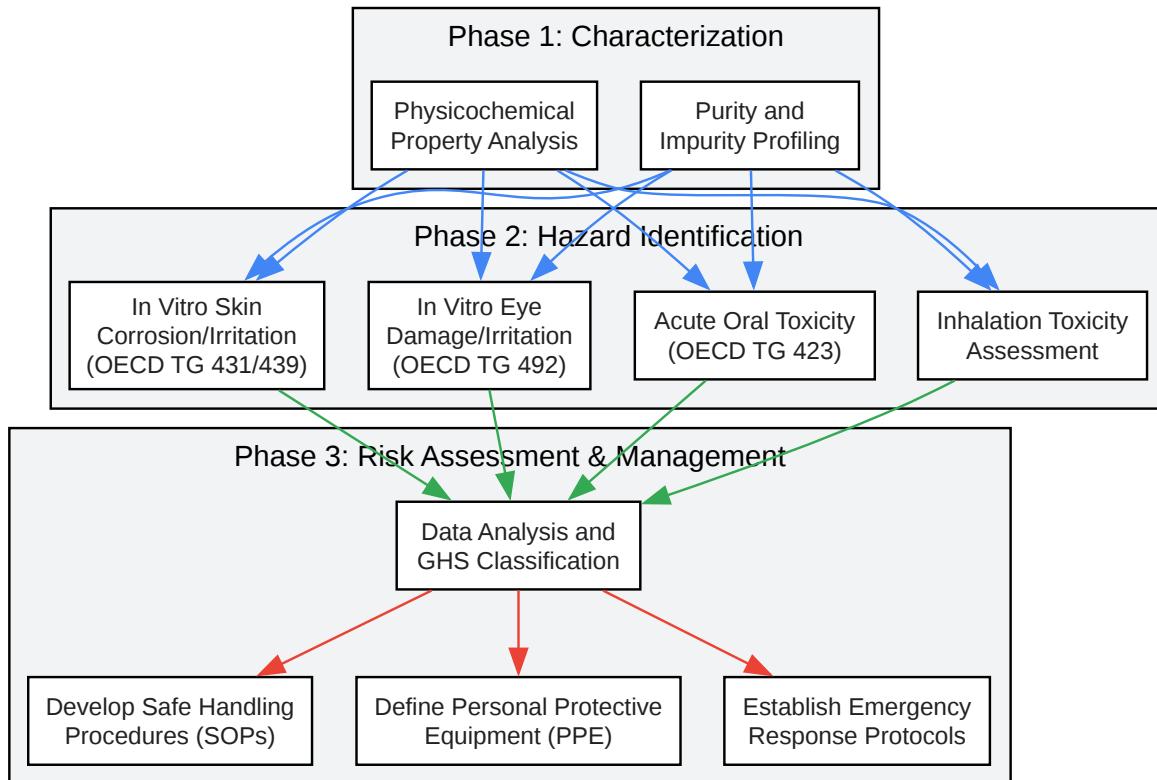
- The test substance is applied to the epithelial surface.
- Following exposure and a post-exposure incubation period, cell viability is determined.
- The level of cell viability reduction indicates the potential for eye irritation or serious eye damage.

c) Acute Oral Toxicity Testing (OECD TG 423)

- Principle: To determine the acute oral toxicity of a substance.
- Methodology:
 - A single dose of the substance is administered orally to a group of fasted animals (typically rodents).
 - Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
 - The procedure is repeated with increasing or decreasing doses to identify a dose that causes mortality or evident toxicity.
- The results are used to classify the substance based on its LD50 (the dose that is lethal to 50% of the test animals).

Visualization of Safety Assessment Workflow

The following diagram illustrates a general workflow for the chemical safety assessment of a substance like **1-Amino-3-phenylpropan-2-ol**.



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Caption: Chemical Safety Assessment Workflow.

Handling and Storage Precautions

Engineering Controls:

- Handle the product only in a closed system or provide appropriate exhaust ventilation.[6]
- Ensure adequate ventilation, especially in confined areas.[6]
- Eyewash stations and safety showers must be close to the workstation location.[6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European

Standard EN166.[6][8]

- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6][8] A lab coat and gloves are essential.[7]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [6][8]

Handling Procedures:

- Do not breathe dust, fume, gas, mist, vapors, or spray.[3][6]
- Do not get in eyes, on skin, or on clothing.[6]
- Wash face, hands, and any exposed skin thoroughly after handling.[3][6]
- Avoid formation of dust and aerosols.[4]

Storage Conditions:

- Keep in a dry, cool, and well-ventilated place.[6][7]
- Keep the container tightly closed.[1][6][7]
- Store in a corrosives area.[6]
- Store under an inert atmosphere as the material may be air-sensitive.[6][7]
- Store locked up.[1][3][6]

First-Aid Measures

- General Advice: Immediate medical attention is required. Show the safety data sheet to the doctor in attendance.
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration.[3][6]

- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower. Wash off with soap and plenty of water.[3][6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[3][6]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[3][6]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required. Avoid dust formation.[4][6] A self-contained breathing apparatus should be used to avoid inhalation of the product.[7]
- Environmental Precautions: Do not let the product enter drains.[4]
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[3] For small spills, use appropriate tools to put the spilled material into a convenient waste disposal container. For large spills, use a shovel to put the material into a waste disposal container.[7]

Stability and Reactivity

- Reactivity: No information available.
- Chemical Stability: Stable under recommended storage conditions.[7]
- Possibility of Hazardous Reactions: None under normal processing.
- Conditions to Avoid: Incompatible products, heat, flames, and sparks.[6]
- Incompatible Materials: Strong oxidizing agents, acids, acid anhydrides, and acid chlorides. [3][6]
- Hazardous Decomposition Products: Nitrogen oxides (NOx), Carbon monoxide (CO), Carbon dioxide (CO2).[3][6][7]

Toxicological Information

The toxicological properties of **1-Amino-3-phenylpropan-2-ol** have not been fully investigated. [4][8] The available data suggests that it can cause burns or irritation to the skin and eyes and may be harmful if swallowed or inhaled.

Disposal Considerations

Waste from residues/unused products should be disposed of in accordance with local and national regulations. Dispose of contents/container to an approved waste disposal plant.[4][5] [6] Do not empty into drains.[3] Contaminated packaging should be disposed of as unused product.[4]

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